

Essential Safety and Handling Guidelines for Bourjotinolone A

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Compound of Interest

Compound Name: Bourjotinolone A

Cat. No.: B13417593

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Bourjotinolone A** could not be located. The following information is based on general laboratory safety principles for handling chemical compounds with unknown toxicological properties. All personnel must conduct a thorough risk assessment before handling this substance. The information provided here is intended as a guide and should be supplemented by consultation with a qualified safety professional.

Quantitative Data Summary

This table summarizes the known physical and chemical properties of **Bourjotinolone A**. Hazard-related data is currently unavailable and should be determined by qualified personnel.

Property	Value	Source
CAS Number	6985-35-9	[1] [2] [3] [4] [5]
Molecular Formula	C30H48O4	[1] [2]
Molecular Weight	472.71 g/mol	[1] [2]
Appearance	White powder	[1]
Purity	≥97%	[1]
Melting Point	176°C	[1]
Boiling Point	583.1 ± 50.0°C	[1]
Solubility	Soluble in Chloroform, Acetone	[1]
Storage Temperature	-20°C	[1] [5]
Occupational Exposure Limits	Not Available	
LD50/LC50	Not Available	

Personal Protective Equipment (PPE)

Given the unknown toxicity of **Bourjotinolone A**, a conservative approach to PPE is mandatory. The following recommendations are based on standard practices for handling potentially hazardous powdered substances.

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. A face shield should be used if there is a significant risk of splashing.	Protects eyes from airborne particles and splashes.
Skin Protection	Nitrile or neoprene gloves (ensure they are rated for the solvents being used). A disposable lab coat is required. Consider a chemically resistant apron or coveralls for larger quantities.	Prevents skin contact with the compound and potential absorption.
Respiratory Protection	For weighing and handling of the powder, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is recommended. All handling of the powder should be done in a certified chemical fume hood.	Minimizes the risk of inhaling fine particles of the compound.

Experimental Protocol: Safe Handling of Bourjotinolone A

This protocol outlines the essential steps for safely handling **Bourjotinolone A** in a research laboratory setting.

3.1. Preparation and Engineering Controls

- **Designated Area:** All work with **Bourjotinolone A** must be conducted in a designated area within a laboratory that is equipped with a certified chemical fume hood and an eyewash station/safety shower.

- **Fume Hood Verification:** Before starting any work, verify that the chemical fume hood is functioning correctly (check the airflow monitor).
- **Gather Materials:** Assemble all necessary equipment, including PPE, spatulas, weigh boats, vials, solvents, and waste containers, and place them inside the fume hood.

3.2. Weighing and Solution Preparation

- **Don PPE:** Put on all required personal protective equipment before entering the designated handling area.
- **Weighing:** Carefully weigh the desired amount of **Bourjotinolone A** powder inside the fume hood. Use a microbalance with a draft shield to minimize air currents and sample loss.
- **Aliquotting:** To prepare a stock solution, add the desired solvent to the vial containing the weighed **Bourjotinolone A**. Cap the vial securely and mix by vortexing or gentle agitation until the solid is fully dissolved.

3.3. Post-Handling Procedures

- **Decontamination:** Wipe down all surfaces and equipment within the fume hood that may have come into contact with **Bourjotinolone A** using an appropriate solvent (e.g., 70% ethanol), followed by a general-purpose laboratory cleaner.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination: first gloves, then lab coat, and finally eye and respiratory protection.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

4.1. Waste Segregation

- **Solid Waste:** All disposable materials contaminated with **Bourjotinolone A** (e.g., weigh boats, pipette tips, gloves, bench paper) must be placed in a clearly labeled, sealed hazardous waste container.

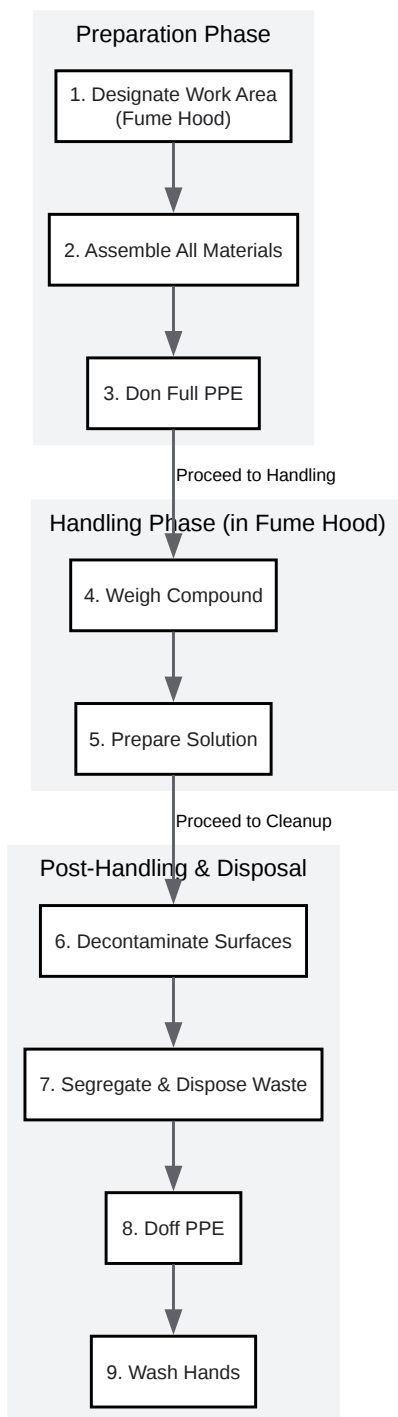
- Liquid Waste: Unused solutions of **Bourjotinolone A** and contaminated solvents should be collected in a designated, sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.

4.2. Disposal Procedure

- Labeling: Ensure all waste containers are accurately labeled with the contents, including the name "**Bourjotinolone A**" and the solvents used.
- Storage: Store hazardous waste in a designated, secondary containment area away from incompatible materials.
- Pickup: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow for Safe Handling

Workflow for Safe Handling of Bourjotinolone A



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Caption: Safe handling workflow for **Bourjotinolone A**.

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References

- 1. usbio.net [usbio.net]
- 2. Buy Bourjotinolone A | 6985-35-9 [smolecule.com]
- 3. Bourjotinolone A | CAS:6985-35-9 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. realgenelabs.com [realgenelabs.com]
- 5. Bourjotinolone A | CAS 6985-35-9 | ScreenLib [screenlib.com]
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